

# 4-Fluoro-5-methylbenzene-1,2-diamine physical properties

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## Compound of Interest

Compound Name: 4-Fluoro-5-methylbenzene-1,2-diamine

Cat. No.: B1339648

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An In-depth Technical Guide to the Physical Properties of **4-Fluoro-5-methylbenzene-1,2-diamine**

This technical guide provides a comprehensive overview of the known physical properties of **4-Fluoro-5-methylbenzene-1,2-diamine**, targeting researchers, scientists, and professionals in drug development. The document focuses on presenting quantitative data in a structured format, detailing relevant experimental methodologies, and providing a logical workflow for property determination.

## Core Physical Properties

**4-Fluoro-5-methylbenzene-1,2-diamine**, with the CAS number 97389-11-2, is an aromatic amine containing fluorine and a methyl group on the benzene ring.<sup>[1]</sup> Its fundamental physical characteristics are crucial for its application in chemical synthesis and pharmaceutical research.

## Data Presentation

The following table summarizes the key physical properties of **4-Fluoro-5-methylbenzene-1,2-diamine**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> FN <sub>2</sub>	PubChem[1]
Molecular Weight	140.16 g/mol	PubChem[1], Sigma-Aldrich
Melting Point	103.00°C - 105.00°C	abcr Gute Chemie
Boiling Point	No data available	
Solubility	No data available	

## Experimental Protocols

While specific experimental protocols for determining the physical properties of **4-Fluoro-5-methylbenzene-1,2-diamine** are not detailed in the available literature, standard methodologies for organic compounds are applicable. The following sections describe generalized protocols for determining melting point, boiling point, and solubility.

### Melting Point Determination (Capillary Method)

The melting point of a solid organic compound can be determined with high precision using a melting point apparatus and capillary tubes.[2][3][4][5][6]

Procedure:

- **Sample Preparation:** A small amount of the dry, powdered **4-Fluoro-5-methylbenzene-1,2-diamine** is loaded into a capillary tube to a height of 2-3 mm.[4] The tube is then tapped gently to pack the sample at the bottom.[3][4]
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.[4]
- **Heating:** The sample is heated rapidly to a temperature approximately 10-20°C below the expected melting point.[3][4] The heating rate is then reduced to about 1-2°C per minute to ensure accurate determination.[4][6]
- **Observation:** The sample is observed through a magnifying eyepiece. The melting range is recorded from the temperature at which the first droplet of liquid is observed to the

temperature at which the entire sample has melted into a clear liquid.[3][4]

## Boiling Point Determination (Micro Reflux Method)

For small quantities of a liquid, the boiling point can be determined using a micro reflux method.[7]

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the substance is placed in a test tube with a boiling chip.[8]
- **Apparatus Setup:** A thermometer is positioned in the test tube above the liquid surface to measure the vapor temperature. The apparatus is set up for reflux.[7]
- **Heating:** The sample is gently heated.
- **Observation:** The temperature is recorded when the vapor condensation ring is stable and the temperature on the thermometer remains constant. This temperature is the boiling point.[8]

## Solubility Determination

The solubility of an organic compound can be assessed in various solvents to understand its polarity and potential for use in different reaction conditions.[9][10][11][12][13]

Procedure:

- **Sample and Solvent Preparation:** A small, measured amount of **4-Fluoro-5-methylbenzene-1,2-diamine** (e.g., 10-30 mg) is placed in a test tube.[12]
- **Solvent Addition:** A specific volume of the chosen solvent (e.g., 1 mL of water, ethanol, or a nonpolar solvent like hexane) is added.[10][12]
- **Observation:** The mixture is agitated vigorously for a set period (e.g., 1-2 minutes).[11] The solubility is observed and categorized as soluble, partially soluble, or insoluble.[12] This process can be repeated with a range of polar and nonpolar solvents to create a solubility profile.

# Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a solid organic compound like **4-Fluoro-5-methylbenzene-1,2-diamine**.

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